

An In-depth Technical Guide to the Physical Properties of Dimethyl Vinylphosphonate

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Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

Cat. No.: *B080605*

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A Note on Chemical Identity: The query "**dimethyl vinyl phosphate**" is ambiguous. While a substance with this name exists (CAS Number 10429-10-4), publicly available data on its physical properties is scarce^{[1][2]}. It is more probable that the intended compound of interest is the structurally similar and well-characterized dimethyl vinylphosphonate (CAS Number 4645-32-3), which contains a direct carbon-phosphorus bond. This guide will focus on the physical properties of dimethyl vinylphosphonate.

Dimethyl vinylphosphonate is an organophosphorus compound notable for its dual functionality, incorporating both a reactive vinyl group and a phosphonate moiety. This unique structure makes it a valuable monomer in polymer chemistry and a versatile intermediate in the synthesis of agrochemicals, flame retardants, and pharmaceuticals.^{[3][4][5]} A thorough understanding of its physical properties is essential for its application in research and development.

Core Physical Properties

The physical characteristics of dimethyl vinylphosphonate are well-documented across various chemical suppliers and databases. The following table summarizes the key quantitative data.

Physical Property	Value
Molecular Formula	C ₄ H ₉ O ₃ P[3][4][6][7]
Molecular Weight	136.09 g/mol [3][4][6][7]
Appearance	Colorless liquid[4][8]
Boiling Point	197-202 °C[3][4][8][9][10]
Melting Point	< -30 °C[3][4][8][10]
Density	1.146 g/mL at 20 °C[4][8][9][10]
Refractive Index (n ₂₀ /D)	1.428 - 1.435[3][4][8]
Flash Point	98 - 101 °C[3][4][8][10][11]
Vapor Pressure	3.83 mmHg at 25 °C[3][4]
Water Solubility	Fully miscible[3][4][8][9][10][11]

Experimental Protocols for Property Determination

The determination of the physical properties of chemical substances like dimethyl vinylphosphonate follows internationally recognized standard protocols to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are a primary reference for these methodologies.[12][13][14][15][16]

Boiling Point Determination (OECD Guideline 103)

The boiling point is determined by measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. A common method involves heating the liquid in a flask connected to a condenser and a thermometer. The temperature at which the liquid boils and the vapor condenses is recorded as the boiling point. For substances like dimethyl vinylphosphonate, which have a relatively high boiling point, distillation under reduced pressure may be employed to prevent decomposition, with the results extrapolated to standard atmospheric pressure.

Density Measurement (OECD Guideline 109)

The density of a liquid is typically determined using a pycnometer, a glass flask with a precise volume. The pycnometer is weighed empty, then filled with the substance and weighed again. The density is calculated by dividing the mass of the substance by the volume of the pycnometer. This measurement is temperature-dependent and is usually performed at a standard temperature, such as 20°C.

Water Solubility (OECD Guideline 105)

The flask method is a common procedure for determining water solubility. A known amount of the substance is added to a known volume of water in a flask. The mixture is agitated at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method, such as gas chromatography, after separating any undissolved substance. For substances that are fully miscible, like dimethyl vinylphosphonate, this is observed as the substance dissolving completely in all proportions.

Flash Point Measurement (OECD Guideline 102)

The flash point is the lowest temperature at which the vapors of a volatile substance will ignite in the presence of an ignition source. A common apparatus is the Pensky-Martens closed-cup tester. The substance is heated at a slow, constant rate in a closed cup, and a small flame is periodically directed into the vapor space. The flash point is the temperature at which a flash is observed.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a substance like dimethyl vinylphosphonate.

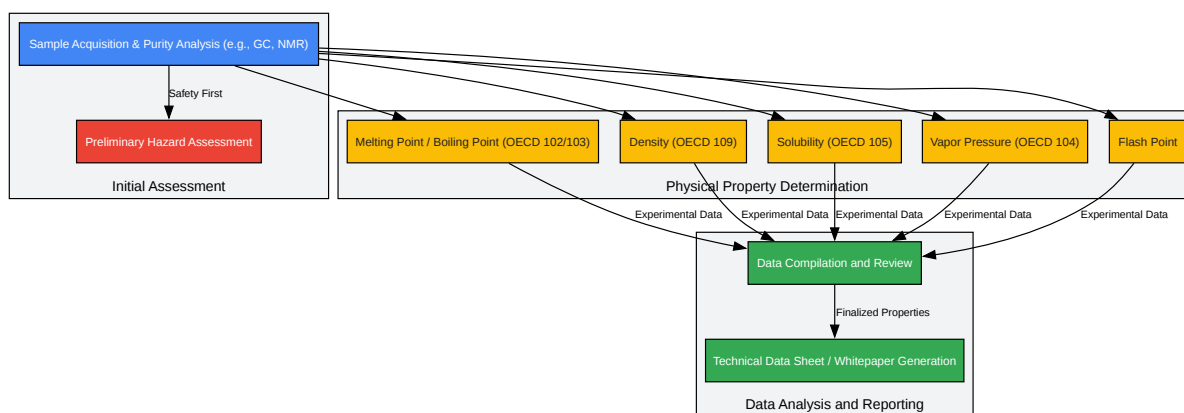


Figure 1: General Workflow for Physicochemical Characterization

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Caption: A flowchart illustrating the key stages in determining the physicochemical properties of a chemical compound.

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